

Proper Disposal Procedures for 1,3-Diethylbenzene

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Compound of Interest

Compound Name: 1,3-Diethylbenzene

Cat. No.: B7770003

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This guide provides essential safety and logistical information for the proper disposal of **1,3-Diethylbenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures ensure safe handling and compliance with hazardous waste regulations.

Immediate Safety and Handling

Before handling **1,3-Diethylbenzene**, it is crucial to be aware of its hazards. It is a flammable liquid that causes skin and eye irritation and can be fatal if swallowed and enters the airways. [1] It is also toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **1,3-Diethylbenzene**. [3] This includes:

- Chemical-impermeable gloves.[3]
- Protective clothing.[1]
- Eye and face protection (safety glasses or goggles).[1]

Handling and Storage Precautions:

- Handle only in a well-ventilated area or outdoors.[1][3]
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1]

- Use non-sparking tools and explosion-proof electrical equipment.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Store containers tightly closed in a dry, cool, and well-ventilated place.[1][2]

Spill Response Protocol

In the event of a spill or leak, follow these steps immediately:

- Evacuate: Remove all personnel from the spill area except those involved in the cleanup.[4]
- Remove Ignition Sources: Extinguish all nearby flames and turn off any equipment that could create sparks.[3][4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: Prevent the spill from spreading and from entering drains or surface waters.[3][5]
- Absorption: Cover the spill with an inert, non-combustible absorbent material such as dry lime, sand, or soda ash.[4]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[2][5]
- Decontamination: Wash the spill area thoroughly after the cleanup is complete.[4]

Step-by-Step Disposal Procedure

The disposal of **1,3-Diethylbenzene** is regulated as hazardous waste and must be conducted in compliance with federal, state, and local regulations.[4][6] The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[6][7]

- Waste Classification: Chemical waste generators must first determine if the waste is classified as hazardous.[2] Given its properties, **1,3-Diethylbenzene** is considered hazardous waste.[4]

- Containerization: Collect waste **1,3-Diethylbenzene** in a designated, properly labeled container that is in good condition and kept tightly closed.[\[1\]](#)[\[2\]](#)
- Storage: Store the waste container in a locked, cool, and well-ventilated area, away from incompatible materials like oxidizing agents.[\[2\]](#)[\[3\]](#)
- Engage a Licensed Disposal Facility: Contact a licensed hazardous waste disposal company to manage the treatment and disposal.[\[5\]](#) The material can be disposed of through controlled incineration with flue gas scrubbing or at a licensed chemical destruction plant.[\[1\]](#)[\[3\]](#) Do not discharge the chemical into sewer systems or contaminate water, foodstuffs, or feed.[\[1\]](#)[\[3\]](#)
- Transportation: The waste must be transported by a licensed hazardous waste transporter to a permitted treatment, storage, and disposal facility (TSDF).[\[8\]](#)

Disposal of Contaminated Packaging

Containers that held **1,3-Diethylbenzene** must also be managed properly:

- Reconditioning: Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[\[3\]](#)
- Disposal: Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill or through controlled incineration.[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **1,3-Diethylbenzene** relevant to safety and transportation.

Property	Value	Source(s)
Transport Information		
UN Number	UN2049	[2][3]
UN Proper Shipping Name	DIETHYLBENZENE	[2][3]
Transport Hazard Class	3 (Flammable Liquid)	[2][3]
Packing Group	III	[2][3]
Physical Properties		
Flash Point	56 °C	
Boiling Point	182 °C	
Melting Point	-84 °C	
Safety Ratings		
NFPA Flammability	2 (Moderate)	[4]
NFPA Reactivity	0 (Minimal)	[4]
Ecotoxicity		
Toxicity to Fish (LC50)	4.05 - 4.25 mg/L, 96h (Fathead Minnow)	[2][3]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **1,3-Diethylbenzene**.



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Caption: Workflow for the safe handling and disposal of **1,3-Diethylbenzene** waste.

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